

Unveiling the Molecular Architecture of Angenomalin: A Technical Guide

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Compound of Interest

Compound Name: Angenomalin

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Abstract

Angenomalin, a naturally occurring furanocoumarin, has garnered interest within the scientific community. This document provides a comprehensive technical overview of its molecular structure, supported by a compilation of its physicochemical properties. While specific experimental spectroscopic data for **Angenomalin** remains elusive in readily available literature, this guide outlines the standard analytical methodologies employed for the structural elucidation of similar natural products. Furthermore, potential biological activities are discussed in the context of related furanocoumarins, alongside generalized experimental protocols for their isolation and characterization.

Molecular Structure and Physicochemical Properties

Angenomalin is chemically defined as (8S)-8-prop-1-en-2-yl-8,9-dihydrofuro[2,3-h]chromen-2-one. Its molecular structure consists of a furan ring fused to a coumarin core, with a prop-1-en-2-yl substituent at the chiral center on the dihydrofuran ring.

Table 1: Physicochemical Properties of **Angenomalin**

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ O ₃	PubChem
Molecular Weight	228.24 g/mol	PubChem
IUPAC Name	(8S)-8-prop-1-en-2-yl-8,9-dihydrofuro[2,3-h]chromen-2-one	PubChem
CAS Number	18199-64-9	PubChem
Canonical SMILES	<chem>CC(=C)[C@@H]1CC2=C(O1)C=CC3=C2OC(=O)C=C3</chem>	PubChem

Spectroscopic Characterization (Predicted)

While specific experimental spectra for **Angenomalin** are not widely published, the following sections describe the expected spectroscopic features based on its known structure. These predictions are crucial for its identification and structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons on the coumarin ring system, the protons of the dihydrofuran ring, and the protons of the prop-1-en-2-yl group. The olefinic protons of the prop-1-en-2-yl group would likely appear as singlets in the vinylic region. The methine proton at the chiral center would be a multiplet due to coupling with the adjacent methylene protons. The aromatic protons would exhibit characteristic coupling patterns (doublets, triplets) in the downfield region.
- ¹³C NMR:** The carbon-13 NMR spectrum would display 14 distinct signals corresponding to each carbon atom in the molecule. The carbonyl carbon of the lactone would resonate at a significantly downfield chemical shift. The aromatic and olefinic carbons would appear in the intermediate region, while the aliphatic carbons of the dihydrofuran and the methyl group would be found in the upfield region.

Infrared (IR) Spectroscopy

The IR spectrum of **Angenomalin** is predicted to exhibit characteristic absorption bands for its functional groups. A strong absorption band is expected for the C=O stretching of the lactone ring. Aromatic C=C stretching vibrations would also be prominent. The C-O stretching of the ether linkages in the furan and lactone rings would also be observable.

Mass Spectrometry (MS)

The mass spectrum of **Angenomalin** would show a molecular ion peak (M+) corresponding to its molecular weight. Fragmentation patterns would likely involve the loss of the prop-1-en-2-yl group and cleavage of the furan and lactone rings, providing further structural information.

Biological Activity and Potential Signaling Pathways

Angenomalin belongs to the furanocoumarin class of compounds, which are known to exhibit a range of biological activities. Furanocoumarins isolated from various *Angelica* species have demonstrated anti-inflammatory, antimicrobial, and cytotoxic effects[1].

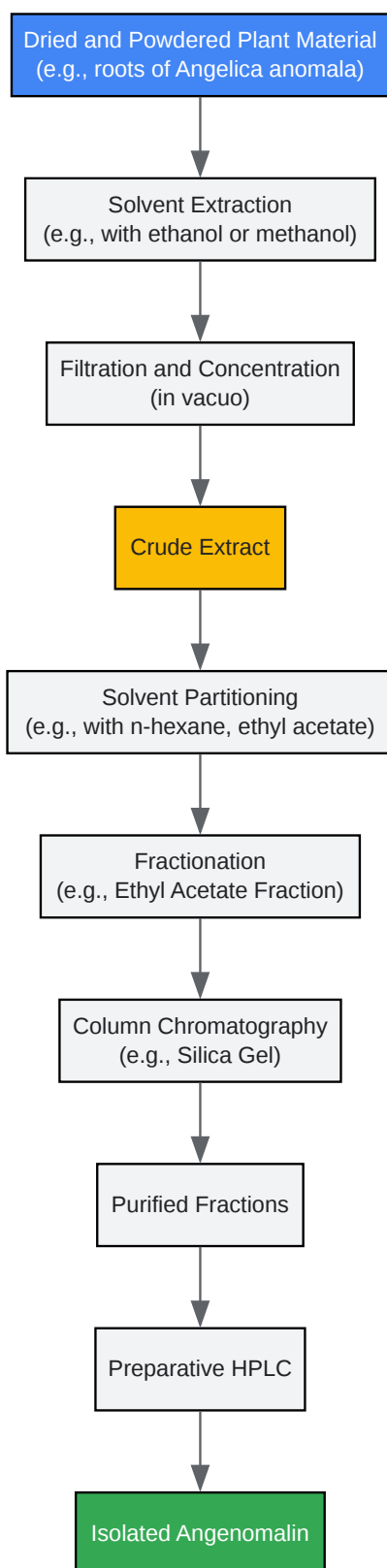
While specific studies on **Angenomalin**'s mechanism of action are limited, related furanocoumarins have been shown to modulate various signaling pathways. For instance, some furanocoumarins can influence inflammatory responses by affecting pathways involving cytokines and other inflammatory mediators. Further research is necessary to elucidate the specific biological targets and signaling cascades modulated by **Angenomalin**.

Experimental Protocols

The following are generalized experimental protocols for the isolation and characterization of furanocoumarins like **Angenomalin** from plant sources, primarily from the *Angelica* genus.

Isolation of Furanocoumarins from *Angelica* Species

This workflow outlines the general procedure for extracting and isolating furanocoumarins.



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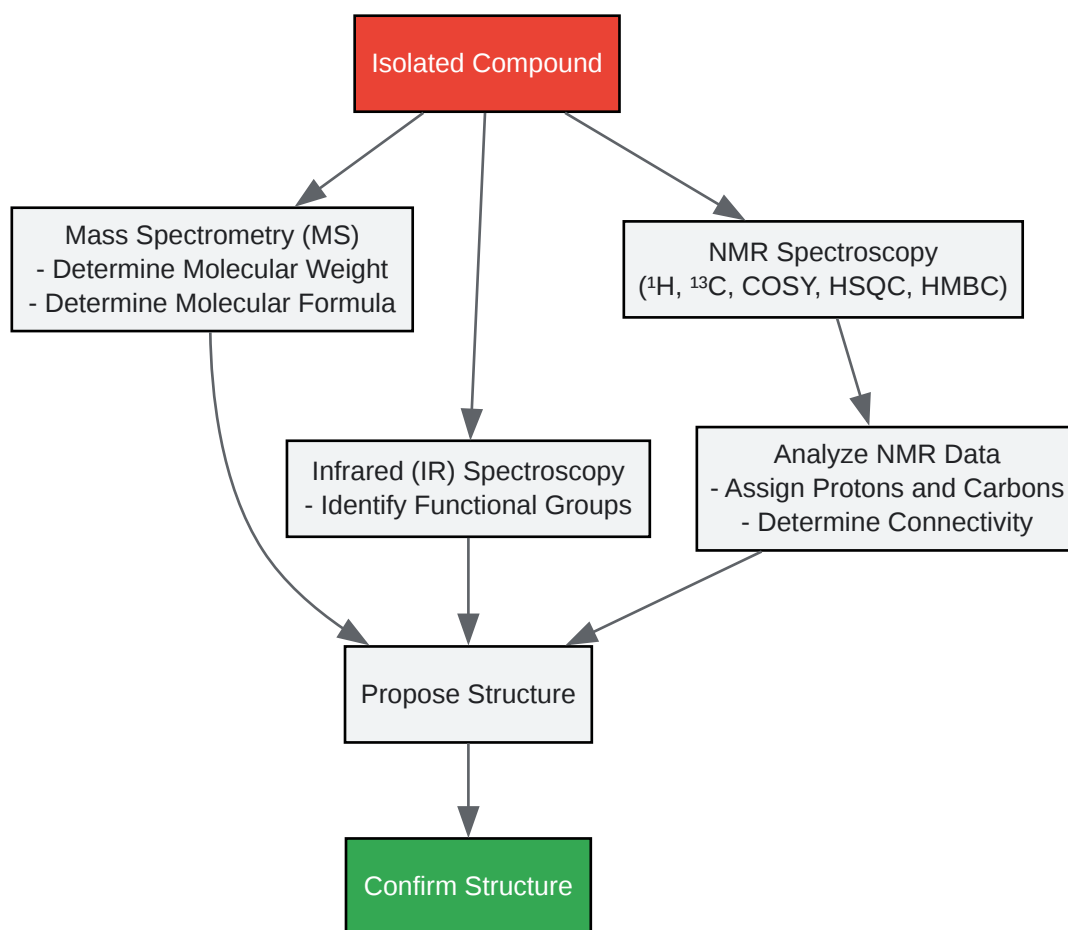
Figure 1. General workflow for the isolation of **Angenomalin**.

Methodology:

- Extraction: The dried and powdered plant material is extracted with a suitable organic solvent such as ethanol or methanol at room temperature.
- Concentration: The solvent is removed under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- Chromatography: The resulting fractions are further purified using column chromatography over silica gel, eluting with a gradient of solvents.
- Final Purification: Final purification to obtain **Angenomalin** is typically achieved using preparative High-Performance Liquid Chromatography (HPLC).

Structural Elucidation Workflow

This diagram illustrates the logical flow for determining the structure of an isolated compound like **Angenomalin**.



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Figure 2. Workflow for the structural elucidation of **Angenomalin**.

Methodology:

- **Mass Spectrometry:** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition, leading to the molecular formula.
- **Infrared Spectroscopy:** IR spectroscopy is employed to identify the key functional groups present in the molecule.
- **NMR Spectroscopy:** A combination of 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to establish the connectivity of atoms within the molecule and to assign all proton and carbon signals.

- **Structure Proposal and Confirmation:** The collective spectroscopic data is analyzed to propose a chemical structure, which is then confirmed by comparing the data with known compounds or through further experiments.

Conclusion

Angenomalin presents a furanocoumarin scaffold with potential for further scientific investigation. This guide provides a foundational understanding of its molecular structure and outlines the necessary experimental approaches for its isolation and characterization. The elucidation of its specific biological activities and the signaling pathways it modulates will be critical for assessing its potential in drug development. Future research should focus on obtaining detailed experimental spectroscopic data and conducting comprehensive biological assays to fully unlock the therapeutic potential of **Angenomalin**.

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References

- 1. [15N-, 13C- and 1H-NMR Spectroscopy Characterization and Growth Inhibitory Potency of a Combi-Molecule Synthesized by Acetylation of an Unstable Monoalkyltriazene - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Angenomalin: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15594355/docs#unveiling-the-molecular-architecture-of-angenomalin-a-technical-guide\]](https://www.benchchem.com/product/b15594355/docs#unveiling-the-molecular-architecture-of-angenomalin-a-technical-guide)

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